

why is my EDTA solution not dissolving and how to fix it

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Compound of Interest

Compound Name: *Ethylenediaminetetraacetate*

Cat. No.: *B8759487*

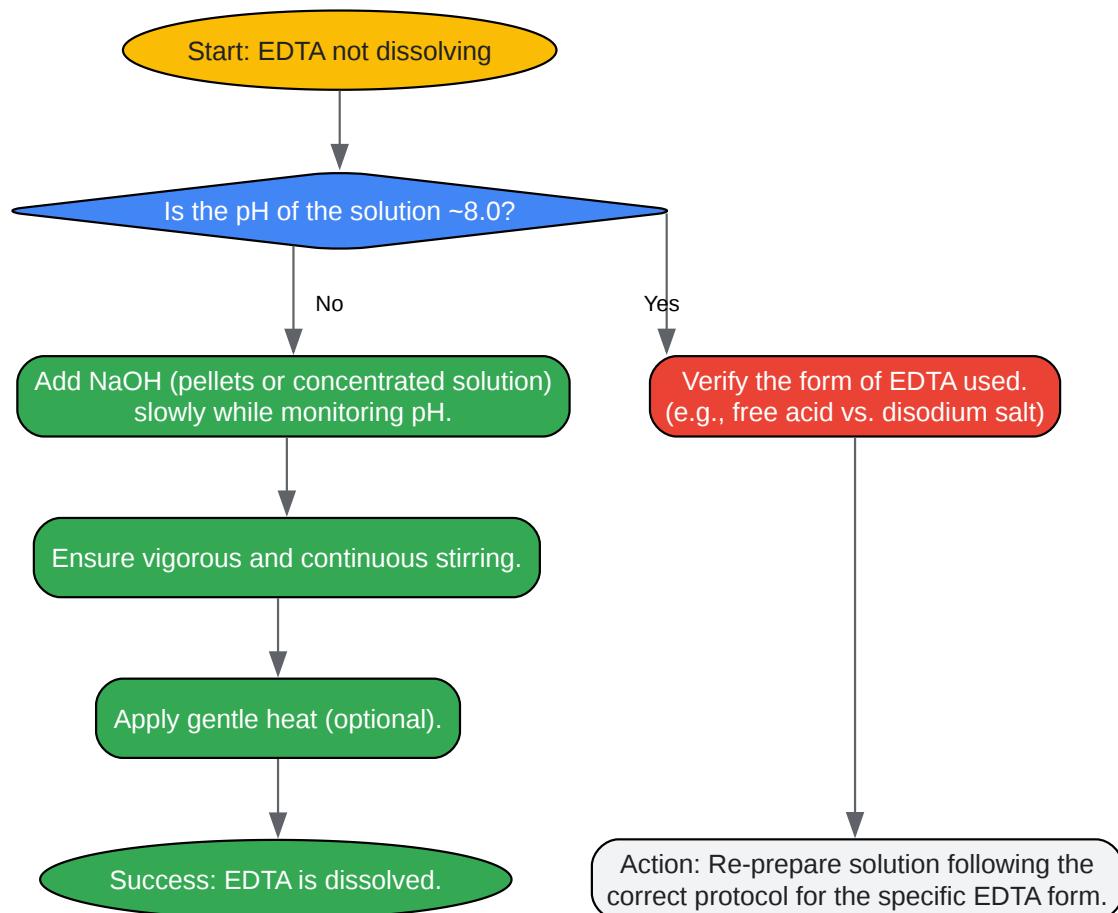
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Technical Support Center: EDTA Solution Preparation

This guide provides troubleshooting advice and frequently asked questions for researchers, scientists, and drug development professionals encountering issues with dissolving EDTA.

Troubleshooting Guide: Why Your EDTA Solution Isn't Dissolving

If you are experiencing difficulty dissolving EDTA, consult the following flowchart and the detailed explanations below to diagnose and resolve the issue.

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Caption: Troubleshooting flowchart for EDTA dissolution issues.

Frequently Asked Questions (FAQs)

Q1: Why is my EDTA not dissolving in water?

A1: The most common reason for EDTA failing to dissolve is incorrect pH.^{[1][2][3]} The free acid form of EDTA is poorly soluble in water.^{[3][4][5][6]} To achieve complete dissolution, especially for commonly used concentrations like 0.5 M, the pH of the solution must be adjusted to

approximately 8.0 with a base, typically sodium hydroxide (NaOH).[\[1\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) At this pH, the carboxyl groups on the EDTA molecule become deprotonated, rendering the molecule negatively charged and readily soluble in water.[\[3\]](#)[\[10\]](#)

Q2: What is the correct pH for dissolving EDTA?

A2: The recommended pH for dissolving EDTA, particularly the disodium salt, is 8.0.[\[1\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) The EDTA will begin to dissolve as the pH approaches 7.5 and will fully go into solution at pH 8.0.[\[2\]](#)

Q3: What form of EDTA should I use?

A3: For most molecular biology applications, Disodium EDTA dihydrate ($C_{10}H_{14}N_2Na_2O_8 \cdot 2H_2O$) is the most commonly used form.[\[1\]](#)[\[9\]](#) While EDTA free acid is available, it requires a significant amount of base to dissolve. The disodium salt is partially neutralized, making it easier to dissolve once the pH is adjusted to 8.0.[\[11\]](#) Tetrasodium EDTA is more readily soluble but will produce a more alkaline solution.

Q4: Can I heat the solution to help dissolve the EDTA?

A4: Gentle heating can be used to aid in the dissolution of EDTA, but it is not a substitute for correct pH adjustment.[\[2\]](#) The primary factor for EDTA solubility is the pH of the solution.

Q5: How much NaOH should I add?

A5: The amount of NaOH required will depend on the starting form of EDTA, its concentration, and the initial volume of water. For a 1-liter solution of 0.5 M Disodium EDTA, approximately 20 grams of NaOH pellets are needed to bring the pH to 8.0.[\[1\]](#)[\[7\]](#)[\[9\]](#) It is crucial to add the NaOH gradually and monitor the pH with a calibrated pH meter to avoid overshooting the target pH.[\[7\]](#)[\[8\]](#)

Experimental Protocol: Preparation of 0.5 M EDTA Solution (pH 8.0)

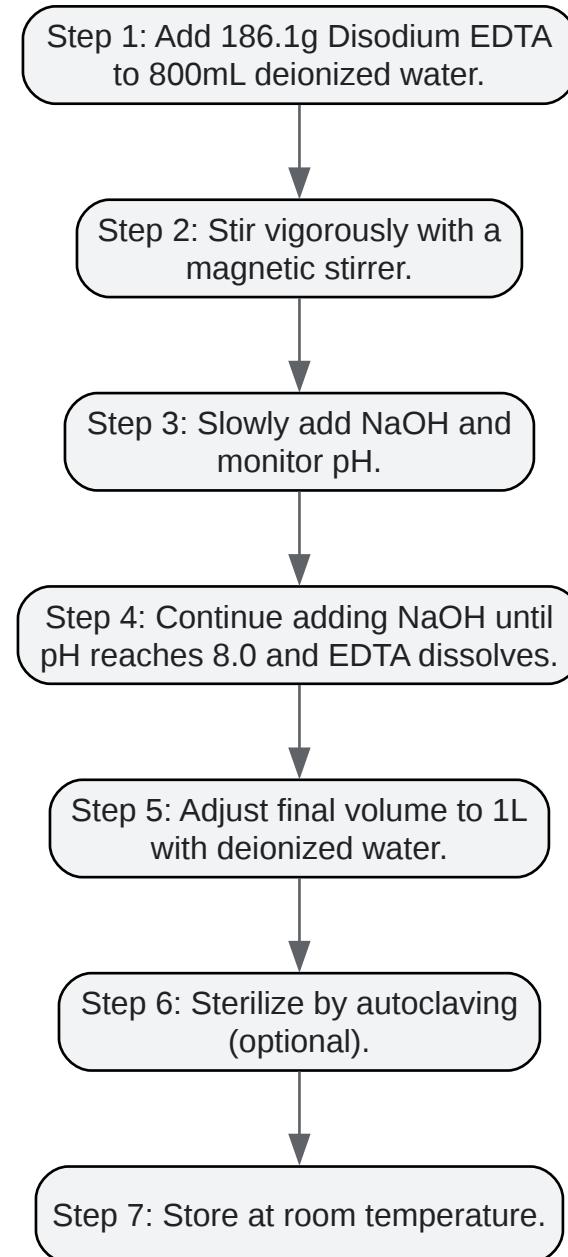
This protocol outlines the steps to prepare a 1-liter stock solution of 0.5 M EDTA at pH 8.0.

Materials

Component	Molecular Formula	Molecular Weight (g/mol)	Quantity for 1 L of 0.5 M Solution
Disodium EDTA dihydrate	<chem>C10H14N2Na2O8·2H2O</chem>	372.24	186.1 g
Deionized Water (H ₂ O)	H ₂ O	18.02	~800 mL initially, then q.s. to 1 L
Sodium Hydroxide (NaOH)	NaOH	40.00	~20 g of pellets (or equivalent from a stock solution) to adjust pH to 8.0

Procedure

- Initial Mixing: In a 2-liter beaker, add 186.1 g of Disodium EDTA dihydrate to 800 mL of deionized water.[1][7][9]
- Stirring: Place a magnetic stir bar in the beaker and put it on a magnetic stirrer. Stir the mixture vigorously. The EDTA will not dissolve completely at this stage.[1][7]
- pH Adjustment: While stirring, begin to slowly add NaOH pellets or a concentrated NaOH solution.[8][9] Monitor the pH of the solution continuously using a pH meter.[8]
- Dissolution: Continue to add NaOH until the pH of the solution reaches 8.0. As the pH approaches 8.0, the EDTA will completely dissolve, and the solution will become clear.[1][2][7]
- Final Volume Adjustment: Once the EDTA is fully dissolved and the pH is stable at 8.0, transfer the solution to a 1-liter graduated cylinder. Add deionized water to bring the final volume to 1 liter.[1][7][9]
- Sterilization (Optional): If required for your application, the solution can be sterilized by autoclaving.[1][8]
- Storage: Store the 0.5 M EDTA solution at room temperature.[1][8]



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Caption: Workflow for preparing a 0.5 M EDTA solution.

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